

Application of Hexyl Heptanoate in Fragrance Formulation Research: Application Notes and Protocols

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Compound of Interest

Compound Name: *Hexyl heptanoate*

Cat. No.: *B074044*

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Introduction

Hexyl heptanoate is a fatty acid ester that serves as a valuable component in the fragrance industry. It is synthesized from hexanol and heptanoic acid.^[1] This document provides detailed application notes and protocols for the utilization of **hexyl heptanoate** in fragrance formulation research. It includes its physicochemical properties, odor profile, and methodologies for its evaluation in various fragrance applications.

Physicochemical Properties and Odor Profile

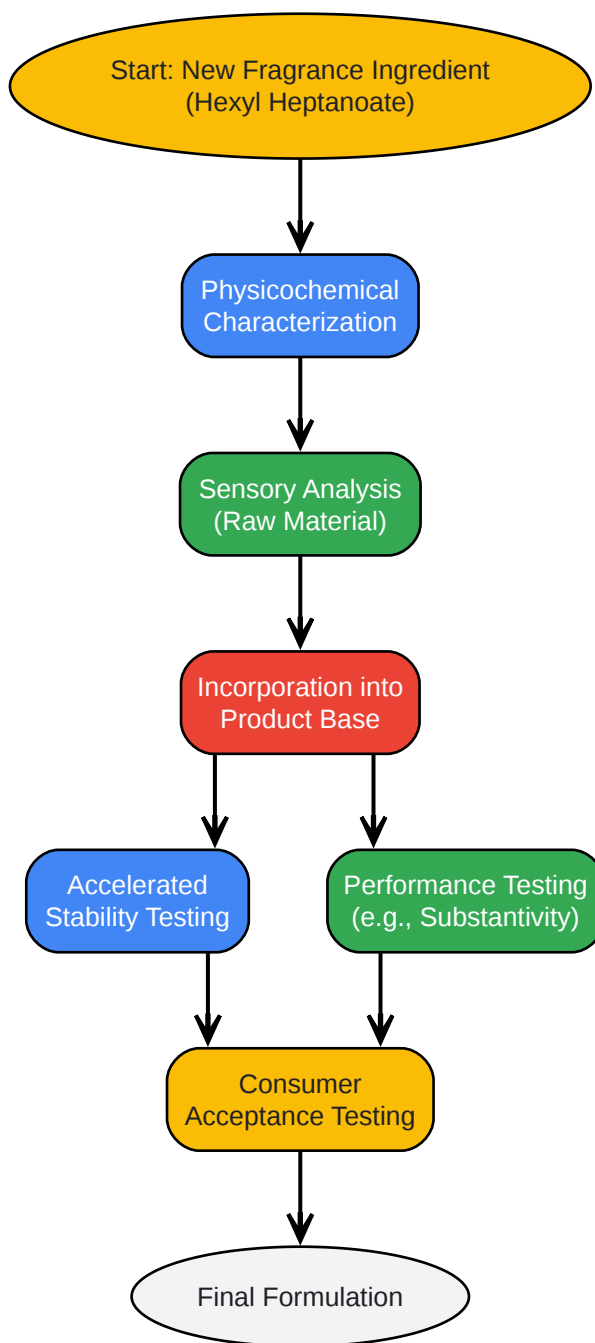
Hexyl heptanoate is a liquid at room temperature with a characteristic herbaceous and green aroma.^{[1][2]} Its properties make it a versatile ingredient in the creation of fresh and natural scent compositions.

Table 1: Physicochemical Properties of **Hexyl Heptanoate**

Property	Value	Reference
Molecular Formula	C ₁₃ H ₂₆ O ₂	[1]
Molecular Weight	214.34 g/mol	[1]
Appearance	Liquid	[1]
Odor	Herbaceous, Green, Dank Foliage, Mallow Leaves	[1][2]
Density	0.860 - 0.865 g/cm ³ at 20°C	[1][2]
Refractive Index	1.426 - 1.430 at 20°C	[1][2]
Boiling Point	252.00 to 253.00 °C at 760.00 mm Hg	[2]
Flash Point	229.00 °F (109.44 °C)	[2]
Solubility	Insoluble in water; Soluble in ethanol	[1]
Vapor Pressure	0.014000 mmHg @ 25.00 °C (est)	[2]
logP (o/w)	5.371 (est)	[2]

Olfactory Signaling Pathway

The perception of fragrance molecules like **hexyl heptanoate** is initiated by their interaction with olfactory receptors (ORs), which are G-protein coupled receptors (GPCRs) located on the surface of olfactory receptor neurons in the nasal cavity. The binding of an odorant to its specific OR triggers a conformational change in the receptor, leading to the activation of a G-protein, typically G α olf. This activation initiates a downstream signaling cascade, resulting in the generation of an action potential that is transmitted to the olfactory bulb in the brain, where the odor is processed and perceived. The combinatorial activation of various ORs by different odorants allows for the discrimination of a vast array of scents.



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References

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